

PRT543: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: PRT543

Cat. No.: B15585886

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Introduction

PRT543 is a potent and selective, orally available small molecule inhibitor of Protein Arginine Methyltransferase 5 (PRMT5).[1][2] PRMT5 is a key enzyme that catalyzes the symmetric dimethylation of arginine residues on histone and non-histone proteins, playing a crucial role in the regulation of gene expression, RNA splicing, DNA damage repair, and cell signaling.[3][4] Dysregulation of PRMT5 activity has been implicated in various cancers, making it a compelling therapeutic target.[1][4] **PRT543** binds to the substrate recognition site of PRMT5, inhibiting its methyltransferase activity and has demonstrated broad anti-tumor activity in both in vitro and in vivo models.[1][2][5]

This document provides detailed application notes and protocols for the experimental use of **PRT543**, including its solubility, preparation for in vitro and in vivo studies, and its effects on key signaling pathways.

Physicochemical and In Vitro Efficacy Data

A summary of the key quantitative data for **PRT543** is presented in the tables below for easy reference and comparison.

Table 1: Solubility and Molecular Properties of **PRT543**

Property	Value	Source(s)
Molecular Weight	376.79 g/mol	[2]
Solubility	DMSO: 75 mg/mL (199.04 mM)	[2]
Ethanol: 75 mg/mL	[2]	[5]
Water: Insoluble	[2]	
Storage	Store at -20°C for long-term use (months to years)	
Store at 0-4°C for short-term use (days to weeks)	[5]	

Table 2: In Vitro Inhibitory Activity of **PRT543**

Target/Assay	IC ₅₀ Value	Cell Lines/System	Source(s)
PRMT5/MEP50 Complex (biochemical assay)	10.8 nM	Scintillation proximity based radiometric assay	[2][6]
Cell Proliferation (general)	10 - 1000 nM	>50 cancer cell lines	[6]
Granta-519 (Mantle Cell Lymphoma)	31 nM	Cell proliferation assay	[7]
SET-2 (JAK2V617F+ Acute Myeloid Leukemia)	35 nM	Cell proliferation assay	[7]

Signaling Pathways Modulated by PRT543

PRT543 has been shown to impact several critical signaling pathways involved in cancer progression.

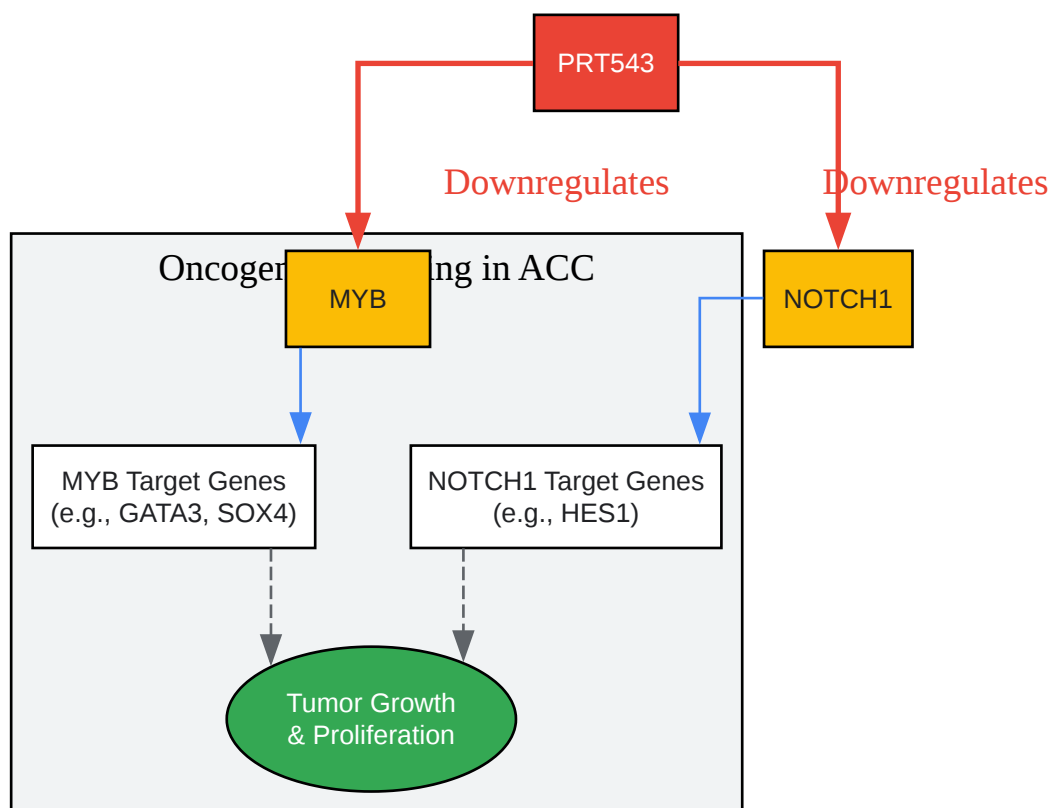
DNA Damage Repair (DDR) Pathway

PRMT5 inhibition by **PRT543** downregulates the expression of multiple genes involved in the DNA damage repair and DNA replication pathways, such as BRCA1/2, RAD51, and ATM.[3][8] This leads to an accumulation of DNA damage in cancer cells and sensitizes them to DNA-damaging agents like PARP inhibitors and chemotherapy.[3][9]

PRT543 inhibits PRMT5, leading to reduced DNA repair capacity.

MYB and NOTCH1 Signaling Pathways

In adenoid cystic carcinoma (ACC), **PRT543** has been shown to downregulate the expression of key oncogenic drivers, including MYB and NOTCH1, and their downstream target genes.[4][10] This provides a strong rationale for its investigation in tumors dependent on these signaling pathways.



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PRT543 downregulates MYB and NOTCH1 signaling pathways.

Experimental Protocols

Preparation of **PRT543** Stock Solutions for In Vitro Use

This protocol describes the preparation of a concentrated stock solution of **PRT543** for use in cell-based assays.

Materials:

- **PRT543** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile, filtered pipette tips

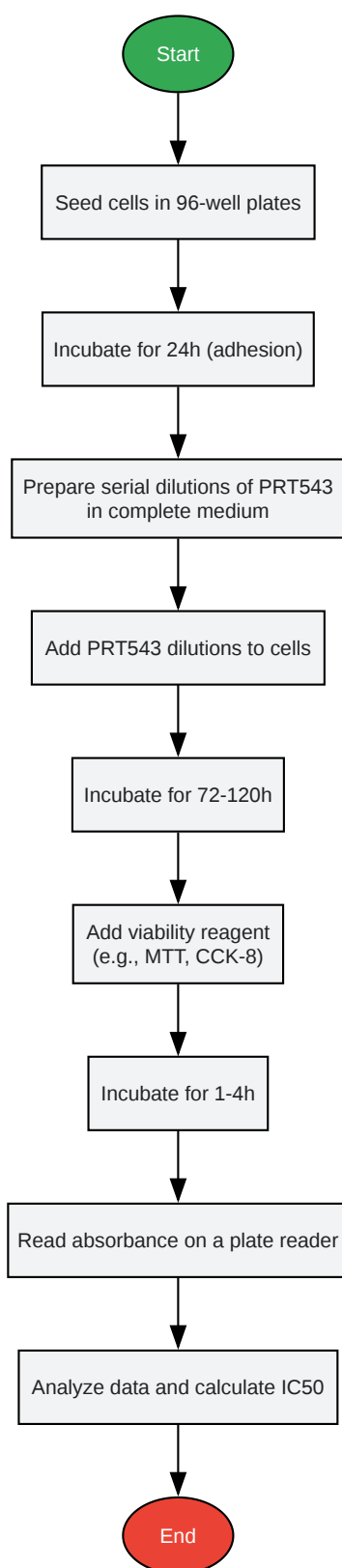
Procedure:

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Weighing **PRT543**: Accurately weigh the desired amount of **PRT543** powder in a sterile microcentrifuge tube.
- Dissolving in DMSO: Add the appropriate volume of anhydrous DMSO to achieve a high-concentration stock solution (e.g., 10 mM or 75 mg/mL).^{[2][3]} Ensure fresh DMSO is used as moisture can reduce solubility.^[2]
- Complete Dissolution: Vortex or gently warm the solution (if necessary) to ensure the powder is completely dissolved. The solution should be clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Storage: Store the aliquots at -20°C for long-term storage.

In Vitro Cell Proliferation Assay (General Protocol)

This protocol provides a general workflow for assessing the anti-proliferative effects of **PRT543** on cancer cell lines.



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